

mScarlet3: A Technical Guide to its Photophysical Properties for Advanced Cellular Imaging

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Compound of Interest

Compound Name: *Fast Scarlet*

CAS No.: *1733-14-8*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core photophysical properties of mScarlet3, a high-performance monomeric red fluorescent protein. Developed for advanced imaging applications, mScarlet3 offers a combination of exceptional brightness, rapid maturation, and photostability, making it a valuable tool for researchers in cellular biology, neuroscience, and drug development. This document details its key characteristics, presents experimental protocols for their validation, and visualizes the workflows involved in its characterization.

Core Photophysical Properties of mScarlet3

mScarlet3 was engineered for superior performance in demanding imaging modalities.^{[1][2][3]} Its key photophysical parameters are summarized in the tables below, offering a direct comparison with its predecessor, mScarlet, and other variants.

Spectroscopic and Photophysical Characteristics

Property	mScarlet3	mScarlet	Unit	Reference
Excitation Max (λ_{ex})	569	569	nm	[4]
Emission Max (λ_{em})	592	594	nm	[4][5]
Quantum Yield (Φ)	0.75	0.70	-	[1][3][6]
Molar Extinction Coefficient (ϵ)	104,000	100,300	M ⁻¹ cm ⁻¹	[4][7]
Brightness ($\epsilon \times \Phi$ / 1000)	78.0	70.2	-	[4]
Fluorescence Lifetime (τ)	4.0	3.9	ns	[1][3][6]
pKa	4.5	5.3	-	[8][9]
Maturation Time ($t_{1/2}$)	37.0	~150	min	[4][10]

Performance in Cellular Applications

Property	mScarlet3	Notes	Reference
Monomeric Behavior	Excellent	Functions well as a fusion tag without causing aggregation.	[1][3]
Cytotoxicity	No apparent cytotoxicity	Well-tolerated in mammalian cells.	[1][2]
FRET Acceptor	Superior	Outperforms existing red fluorescent proteins as a FRET acceptor.	[1][3]
Photostability	Good	While exceptionally bright, it is less photostable than its variant mScarlet-H.	[11]

Experimental Protocols

Detailed methodologies are crucial for the accurate characterization and comparison of fluorescent proteins. The following sections outline the protocols used to determine the key photophysical properties of mScarlet3.

Recombinant Protein Expression and Purification

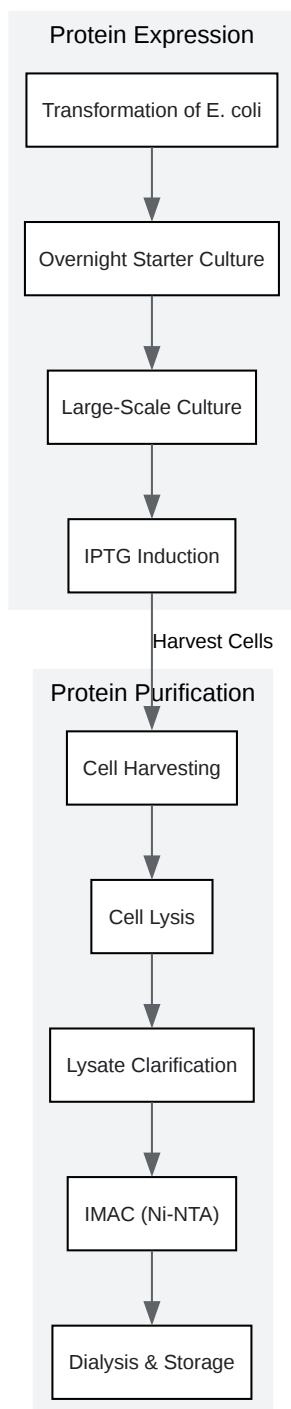
A standardized protocol for expressing and purifying recombinant mScarlet3 is essential for accurate in vitro characterization.

Protocol:

- **Transformation:** Transform competent *E. coli* (e.g., BL21(DE3) strain) with a plasmid vector containing the mScarlet3 coding sequence under the control of an inducible promoter (e.g., T7). Plate the transformed cells on an appropriate antibiotic selection plate and incubate overnight at 37°C.
- **Starter Culture:** Inoculate a single colony into 50 mL of LB medium containing the appropriate antibiotic and grow overnight at 37°C with shaking.

- **Large-Scale Culture:** Inoculate 1 L of LB medium with the overnight starter culture and grow at 37°C with shaking until the optical density at 600 nm (OD600) reaches 0.6-0.8.
- **Induction:** Induce protein expression by adding Isopropyl β -D-1-thiogalactopyranoside (IPTG) to a final concentration of 0.5-1 mM. Continue to incubate the culture at a reduced temperature (e.g., 20-25°C) for 16-24 hours to enhance proper protein folding.
- **Cell Lysis:** Harvest the bacterial cells by centrifugation. Resuspend the cell pellet in lysis buffer (e.g., 50 mM Tris-HCl pH 8.0, 300 mM NaCl, 10 mM imidazole, 1 mg/mL lysozyme, and protease inhibitors). Lyse the cells by sonication on ice.
- **Purification:** Clarify the lysate by centrifugation. The supernatant containing the His-tagged mScarlet3 is then purified using immobilized metal affinity chromatography (IMAC) with a Ni-NTA resin.
- **Dialysis and Storage:** Elute the purified protein and dialyze against a suitable buffer (e.g., PBS pH 7.4). Confirm protein purity and concentration using SDS-PAGE and a spectrophotometer. Store the purified protein at -80°C.

Workflow for Recombinant Protein Production and Purification

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Workflow for Recombinant Protein Production and Purification

Determination of Fluorescence Quantum Yield

The quantum yield (Φ) is a measure of the efficiency of photon emission after photon absorption. It is determined relative to a standard with a known quantum yield.

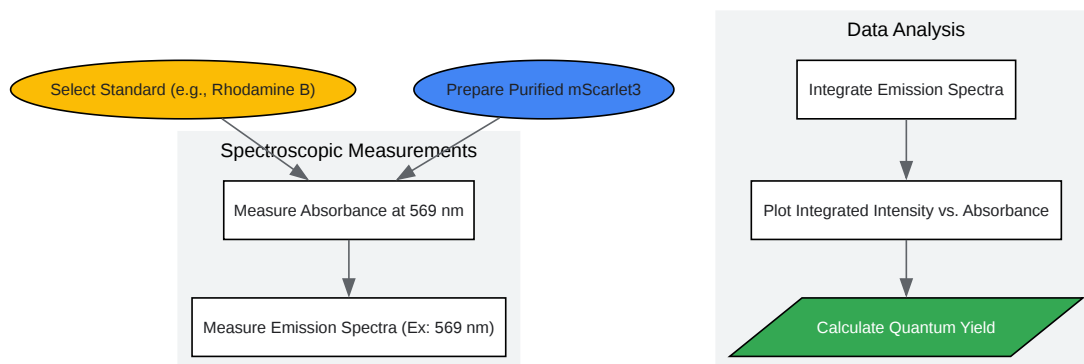
Protocol:

- **Standard Selection:** Choose a fluorescent standard with a known quantum yield and similar excitation and emission spectra to mScarlet3 (e.g., Rhodamine B in ethanol, $\Phi = 0.65$).
- **Absorbance Measurements:** Prepare a series of dilutions for both the purified mScarlet3 and the standard in the same buffer (e.g., PBS). Measure the absorbance of each dilution at the excitation wavelength (569 nm) using a UV-Vis spectrophotometer. Ensure the absorbance values are in the linear range (typically < 0.1) to avoid inner filter effects.
- **Fluorescence Measurements:** Using a spectrofluorometer, record the fluorescence emission spectra of the same dilutions of mScarlet3 and the standard, using the same excitation wavelength (569 nm).
- **Data Analysis:** Integrate the area under the emission spectra for both the sample and the standard. Plot the integrated fluorescence intensity versus absorbance for both. The quantum yield of mScarlet3 (Φ_{sample}) is calculated using the following equation:

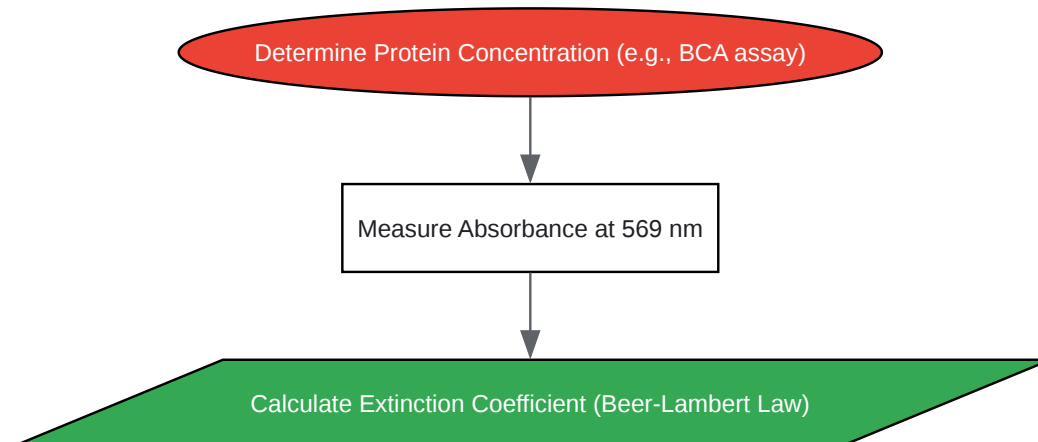
$$\Phi_{\text{sample}} = \Phi_{\text{std}} * (m_{\text{sample}} / m_{\text{std}}) * (n_{\text{sample}} / n_{\text{std}})^2$$

where Φ_{std} is the quantum yield of the standard, m is the slope of the plot of integrated fluorescence intensity versus absorbance, and n is the refractive index of the solvent.

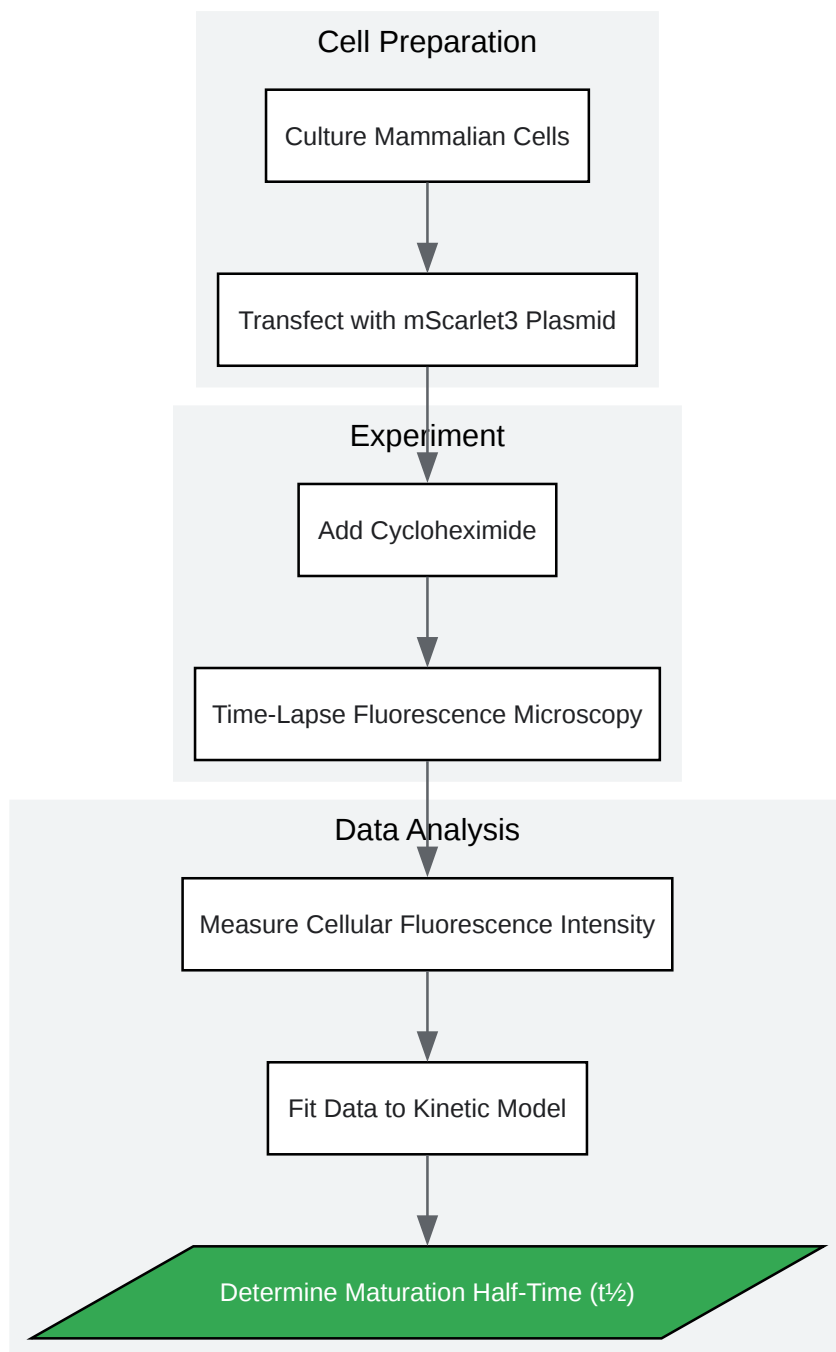
Workflow for Quantum Yield Determination

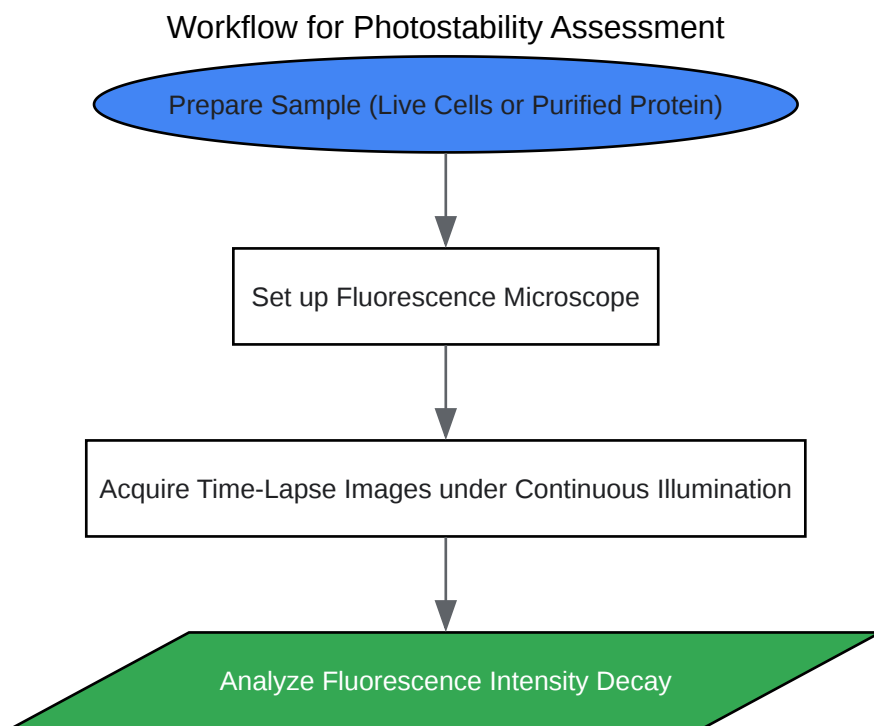


Workflow for Extinction Coefficient Determination



Workflow for Maturation Time Measurement





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